

Physical properties of 2-Amino-6-methoxybenzoic acid (melting point, solubility)

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Compound of Interest

Compound Name: 2-Amino-6-methoxybenzoic acid

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Technical Guide: Physical Properties of 2-Amino-6-methoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-Amino-6-methoxybenzoic acid**, a key intermediate in various synthetic applications, including the preparation of pharmacologically active molecules. This document collates available data on its melting point and solubility, outlines standard experimental protocols for their determination, and presents a logical workflow for its synthesis.

Core Physical Properties

2-Amino-6-methoxybenzoic acid, also known as 6-Methoxyanthranilic acid, presents as a white to light yellow or light orange powder or crystalline solid.^{[1][2]}

Melting Point

The melting point of **2-Amino-6-methoxybenzoic acid** has been reported by several suppliers. The values are generally in the range of 85-90°C, with some sources indicating decomposition at higher temperatures. A summary of the reported data is presented in Table 1.

| Melting Point (°C) | Purity/Method | Source |
|---------------------|------------------|---------------------|
| 86.0 to 90.0 | >98.0% (T)(HPLC) | TCI Chemicals[1][2] |
| >85 (decomposition) | Not specified | ChemicalBook[3][4] |

Solubility

Quantitative solubility data for **2-Amino-6-methoxybenzoic acid** in various solvents is not extensively available in published literature. A safety data sheet qualitatively describes the compound as "soluble" in water, but does not provide specific quantitative values.[5] For a structurally similar compound, 2-Amino-6-methylbenzoic acid, a high solubility in dimethyl sulfoxide (DMSO) at 100 mg/mL has been reported, suggesting that **2-Amino-6-methoxybenzoic acid** may also exhibit good solubility in polar aprotic solvents.[6]

Due to the lack of specific quantitative data, experimental determination using the protocols outlined below is recommended for any research or development application where solubility is a critical parameter.

Experimental Protocols

The following are standard methodologies for the determination of the physical properties discussed.

Melting Point Determination (Capillary Method)

A common and reliable method for determining the melting point of a solid organic compound is the capillary melting point technique.

Apparatus:

- Melting point apparatus
- Sealed capillary tubes
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the dry **2-Amino-6-methoxybenzoic acid** is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped to pack the sample into the sealed end. The packed sample height should be approximately 2-3 mm.
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus.
- **Approximate Determination:** The sample is heated at a rapid rate to obtain an approximate melting range.
- **Accurate Determination:** The apparatus is allowed to cool. A fresh sample is then heated at a slow, controlled rate (1-2°C per minute) as the temperature approaches the previously determined approximate melting point.
- **Data Recording:** The temperature at which the first droplet of liquid is observed and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard protocol for determining the equilibrium solubility of a compound in a specific solvent.

Apparatus:

- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or agitator
- Centrifuge

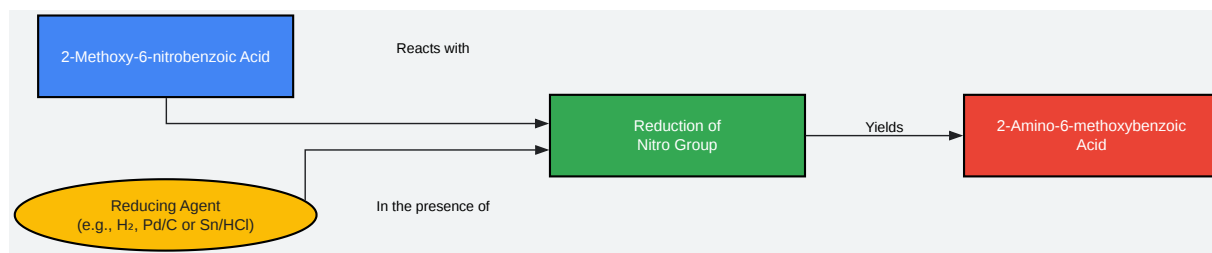
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- **Preparation of a Saturated Solution:** An excess amount of **2-Amino-6-methoxybenzoic acid** is added to a known volume of the desired solvent in a sealed vial.
- **Equilibration:** The vial is agitated in a thermostatically controlled shaker at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the excess solid from the solution.
- **Sample Collection:** An aliquot of the clear supernatant is carefully withdrawn.
- **Filtration:** The collected sample is immediately filtered through a syringe filter to remove any undissolved microparticles.
- **Quantification:** The concentration of **2-Amino-6-methoxybenzoic acid** in the filtered solution is determined using a validated analytical method, such as HPLC or UV-Vis spectrophotometry against a calibration curve of known standards. The resulting concentration represents the solubility of the compound in that solvent at the specified temperature.

Logical Workflow: Synthesis of 2-Amino-6-methoxybenzoic Acid

While specific detailed synthesis protocols for **2-Amino-6-methoxybenzoic acid** are proprietary or not widely published, a logical synthetic route can be inferred from standard organic chemistry transformations. A plausible approach involves the reduction of a corresponding nitro-substituted benzoic acid. The following diagram illustrates this conceptual workflow.



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Caption: Conceptual workflow for the synthesis of **2-Amino-6-methoxybenzoic acid**.

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